

Phenothrin molecular formula and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenothrin

Cat. No.: B042100

[Get Quote](#)

An In-depth Technical Guide to Phenothrin

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthetic pyrethroid insecticide, **Phenothrin**. It details its chemical and physical properties, outlines its mechanism of action, and serves as a valuable resource for professionals in research, science, and drug development.

Chemical Identity

Phenothrin is a synthetic pyrethroid insecticide designed to be effective against a broad spectrum of insects.[1] It is a synthetic chemical modeled after the natural insecticidal components of the pyrethrum plant (*Chrysanthemum cinerariaefolium*).[2] First synthesized in 1969, it was registered for use in the United States in 1976.[2]

Molecular Formula: $C_{23}H_{26}O_3$ [1][3][4][5][6]

IUPAC Names:

- (3-phenoxyphenyl)methyl 2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropane-1-carboxylate[3][7]
- 3-phenoxybenzyl (1RS,3RS;1RS,3SR)-2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropanecarboxylate[2]

Phenothrin is composed of a mixture of four stereoisomers. A refined version, **d-phenothrin**, contains at least 95% of the more active 1R isomers.[\[2\]](#)[\[7\]](#)

Physicochemical Properties

The physical and chemical characteristics of **Phenothrin** are critical for understanding its environmental fate and biological interactions. It typically appears as a pale yellow to yellow-brown liquid.[\[3\]](#)[\[4\]](#)[\[8\]](#)

Property	Value	Reference
Molecular Weight	350.46 g/mol	[2]
Vapor Pressure	1.43×10^{-7} mmHg at 21 °C	[2]
Water Solubility	<9.7 µg/L at 25 °C	[2] [4]
Octanol-Water Partition Coefficient (log Kow)	6.01	[2] [8]
Henry's Law Constant	6.80×10^{-6} atm·m ³ /mol	[2]
Boiling Point	>290 °C	[4]
Density	1.06 g/cm ³ at 20 °C	[4]

Mode of Action

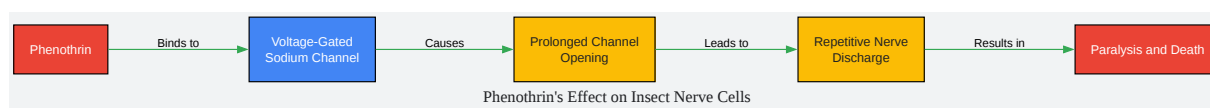
Phenothrin is a Type I pyrethroid that primarily targets the nervous system of insects.[\[2\]](#) Its insecticidal activity is achieved through the disruption of normal nerve function.

Mechanism of Action:

- **Binding to Sodium Channels:** **Phenothrin** binds to voltage-gated sodium channels in the nerve cell membranes of insects.
- **Prolonged Opening:** This binding action prevents the sodium channels from closing in a timely manner after activation.

- Repetitive Nerve Discharge: The prolonged influx of sodium ions leads to a state of hyperexcitability, causing repetitive nerve discharges.
- Paralysis and Death: The continuous nerve stimulation results in paralysis and ultimately the death of the insect.

Below is a diagram illustrating the logical relationship of **Phenothrin**'s mode of action.



[Click to download full resolution via product page](#)

Caption: Logical flow of **Phenothrin**'s neurotoxic effects on insects.

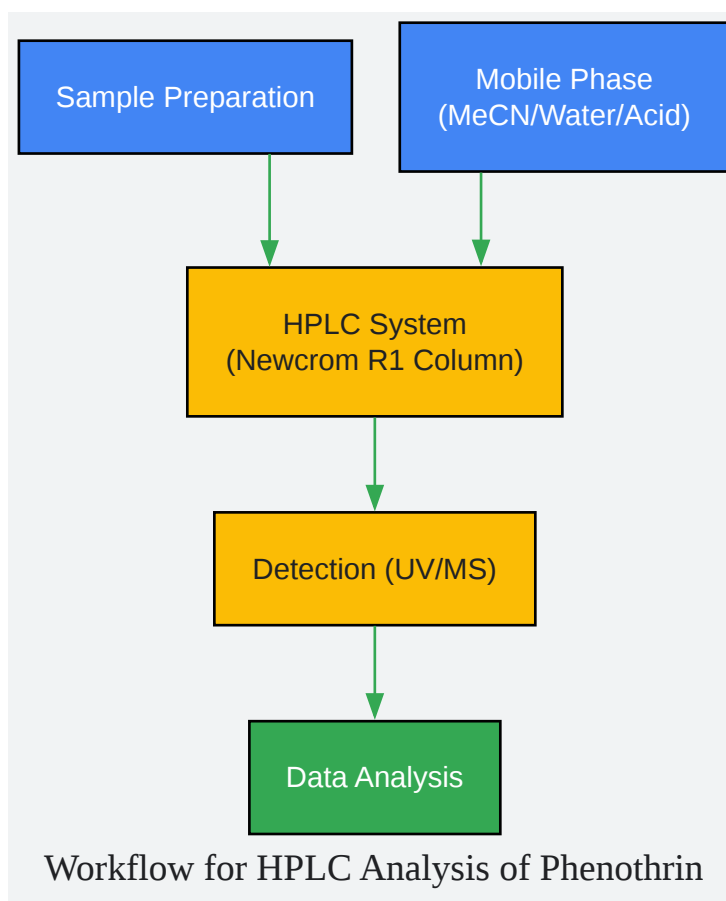
Experimental Protocols

Analysis of **Phenothrin** using High-Performance Liquid Chromatography (HPLC):

A reverse-phase HPLC method can be employed for the analysis of the (1R)-trans-isomer of **Phenothrin**.^[9]

- Column: Newcrom R1 HPLC column.^[9]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid should be used in place of phosphoric acid.^[9]
- Detection: UV or MS detection.
- Application: This method is scalable and can be adapted for preparative separation to isolate impurities and is also suitable for pharmacokinetic studies.^[9]

The workflow for this analytical method is depicted below.



[Click to download full resolution via product page](#)

Caption: A simplified workflow for the analysis of **Phenothrin** via HPLC.

Metabolism

In mammals, **Phenothrin** is rapidly metabolized and excreted.[5] The primary metabolic pathways include hydrolysis of the ester linkage, oxidation, and conjugation.[5] A significant portion of the compound may also be excreted unchanged in the urine and feces.[5]

Applications

Phenothrin is utilized in a variety of applications for insect control:

- Public Health: It is a key active ingredient in products for controlling mosquitoes.[1]
- Veterinary Medicine: Used in products to control fleas and ticks on pets.[1][10]

- Human Health: It is an active ingredient in treatments for head lice.[1][4]
- Agriculture: Used to protect stored grain from insect pests.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]
- 2. d-Phenothrin Technical Fact Sheet [npic.orst.edu]
- 3. Phenothrin | C₂₃H₂₆O₃ | CID 4767 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. d-Phenothrin (UK PID) [inchem.org]
- 5. Phenothrin, trans-(-)- | C₂₃H₂₆O₃ | CID 91581 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Phenothrin [webbook.nist.gov]
- 7. D-phenothrin (Ref: OMS 1809) [sitem.herts.ac.uk]
- 8. Phenothrin | 26002-80-2 [amp.chemicalbook.com]
- 9. Phenothrin [(1R)-trans- isomer] | SIELC Technologies [sielc.com]
- 10. Phenothrin | Parasite | TargetMol [targetmol.com]
- To cite this document: BenchChem. [Phenothrin molecular formula and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042100#phenothrin-molecular-formula-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com